

An In-Depth Technical Guide to Angelic Anhydride: Discovery and History

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Compound of Interest

Compound Name: *Angelic Anhydride*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Angelic Anhydride, the anhydride of angelic acid, is a reactive chemical intermediate with significant potential in organic synthesis and drug development. This technical guide provides a comprehensive overview of the discovery and history of **Angelic Anhydride**, including its synthesis, chemical properties, and known biological relevance. Detailed experimental protocols for key synthesis methodologies are presented, alongside a summary of its quantitative data. Furthermore, this guide illustrates relevant chemical transformations and experimental workflows using logical diagrams to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

Introduction

Angelic Anhydride, systematically named (Z)-2-methylbut-2-enoic anhydride, is a derivative of angelic acid, a naturally occurring monocarboxylic unsaturated organic acid. While the history of angelic acid dates back to the 19th century, the specific timeline of **Angelic Anhydride**'s discovery and synthesis is less documented. This guide aims to consolidate the available historical and technical information to provide a thorough resource for the scientific community. The primary application of **Angelic Anhydride** appears to be as a reagent in the synthesis of angelate esters, which are recognized for their potential therapeutic properties, including analgesic and spasmolytic effects.^{[1][2]}

Discovery and History

The history of **Angelic Anhydride** is intrinsically linked to its parent compound, angelic acid.

Discovery of Angelic Acid (1842):

The journey began in 1842 when the German pharmacist Ludwig Andreas Buchner first isolated angelic acid from the roots of the garden angelica plant (*Angelica archangelica*). The name of the acid, and subsequently its derivatives, is derived from this plant.

While the exact date and discoverer of **Angelic Anhydride** remain elusive in readily available literature, it is reasonable to infer that its synthesis would have followed the characterization and availability of angelic acid. General methods for the synthesis of acid anhydrides were known during the 19th and early 20th centuries, making it plausible that **Angelic Anhydride** was first prepared during this period by reacting angelic acid with a suitable dehydrating agent.

A significant development in the broader field of aliphatic acid anhydride synthesis was the work of Smith Gordon Ernest and his colleagues. Their patent on the manufacture of aliphatic acid anhydrides from unsaturated hydrocarbon acid anhydrides provides a foundational method that is applicable to the synthesis of **Angelic Anhydride**.^{[3][4]}

Physicochemical Properties

Angelic Anhydride is characterized by the following properties:

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O ₃	[5]
Molecular Weight	182.22 g/mol	
CAS Number	94487-74-8	
Appearance	Not specified in search results	
Boiling Point	Not specified in search results	
Solubility	Soluble in DMSO	

Synthesis of Angelic Anhydride

The synthesis of **Angelic Anhydride** typically involves the dehydration of angelic acid or the reaction of an angelic acid derivative with a suitable reagent. While a definitive "first" synthesis method is not clearly documented, established methods for acid anhydride formation can be applied.

General Synthesis from Angelic Acid

A common method for preparing symmetrical acid anhydrides is the reaction of the corresponding carboxylic acid with a dehydrating agent. For **Angelic Anhydride**, this would involve the dehydration of two equivalents of angelic acid.

Experimental Protocol:

Materials:

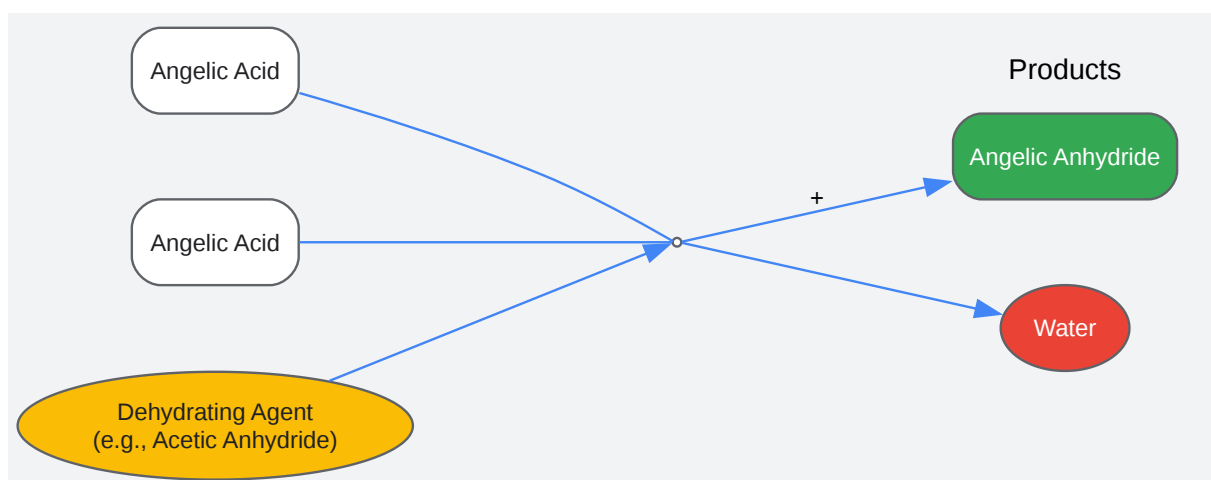
- Angelic acid
- Acetic anhydride (as a dehydrating agent)
- Inert solvent (e.g., diethyl ether, dichloromethane)
- Apparatus for distillation and reflux

Procedure:

- A solution of angelic acid in an inert solvent is prepared in a round-bottom flask.
- A stoichiometric amount of acetic anhydride is added to the solution.
- The mixture is refluxed for a specified period to drive the dehydration reaction. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature.

- The solvent and the acetic acid byproduct are removed by distillation under reduced pressure.
- The resulting crude **Angelic Anhydride** can be further purified by vacuum distillation or chromatography.

DOT Diagram: General Synthesis of **Angelic Anhydride**



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Caption: General reaction scheme for the synthesis of **Angelic Anhydride**.

Synthesis via Acyl Chloride

Another common method involves the reaction of an acyl chloride with a carboxylate salt.

Experimental Protocol:

Materials:

- Angelic acid
- Thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$)
- Sodium angelate (prepared by reacting angelic acid with sodium hydroxide)

- Inert solvent (e.g., anhydrous diethyl ether)

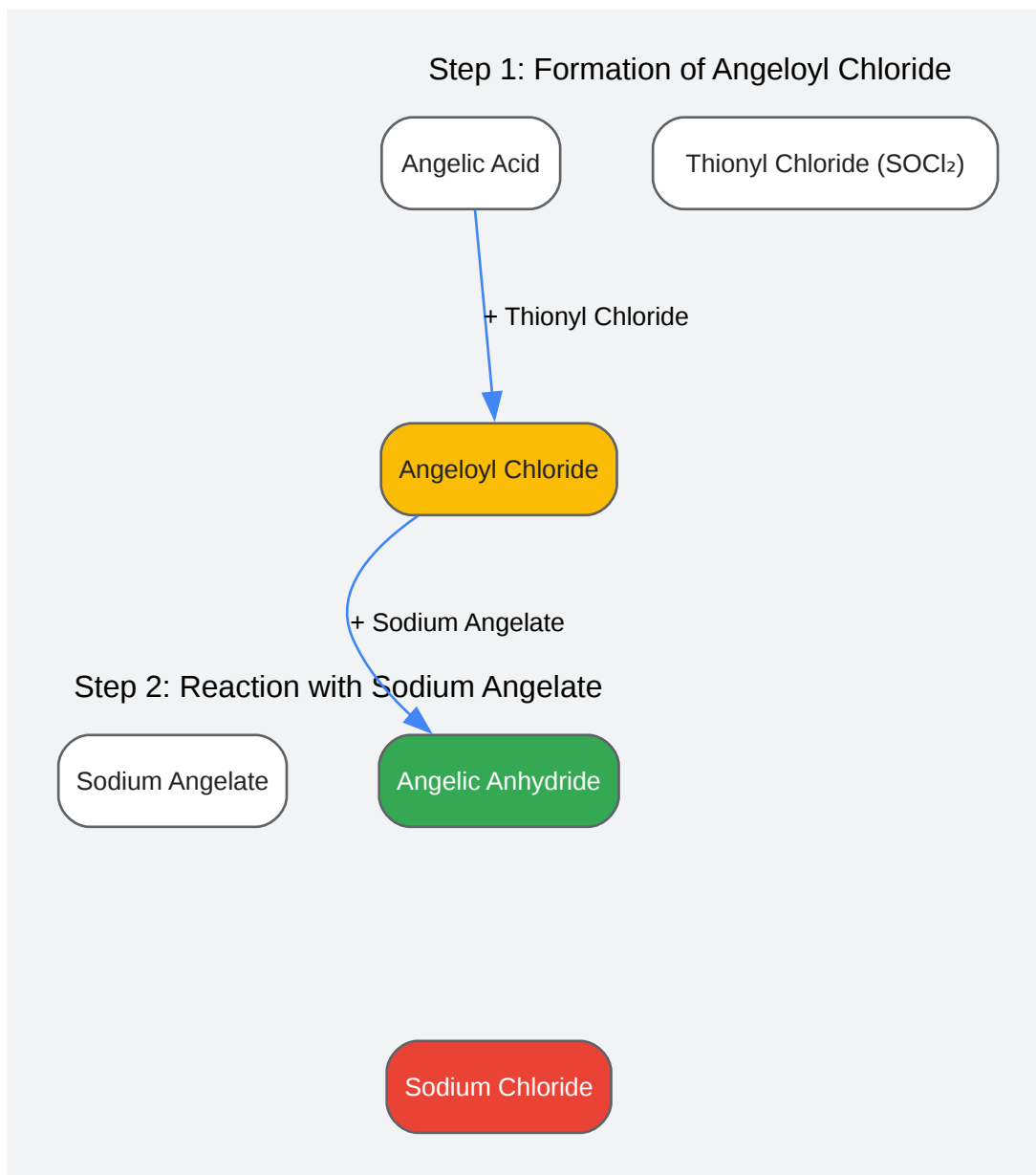
Procedure: Step 1: Formation of Angeloyl Chloride

- Angelic acid is reacted with an excess of thionyl chloride or oxalyl chloride in an inert solvent under anhydrous conditions.
- The reaction mixture is gently refluxed until the evolution of HCl and SO₂ (or CO and CO₂) ceases.
- The excess thionyl chloride or oxalyl chloride and the solvent are removed by distillation to yield crude angeloyl chloride.

Step 2: Reaction of Angeloyl Chloride with Sodium Angelate

- The crude angeloyl chloride is dissolved in an anhydrous inert solvent.
- A suspension of sodium angelate in the same solvent is added portion-wise to the angeloyl chloride solution with stirring.
- The reaction is typically carried out at room temperature and monitored for completion.
- The precipitated sodium chloride is removed by filtration.
- The solvent is evaporated from the filtrate to yield crude **Angelic Anhydride**, which can then be purified.

DOT Diagram: Synthesis via Angeloyl Chloride



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Caption: Two-step synthesis of **Angelic Anhydride** via an acyl chloride intermediate.

Biological Activity and Relevance in Drug Development

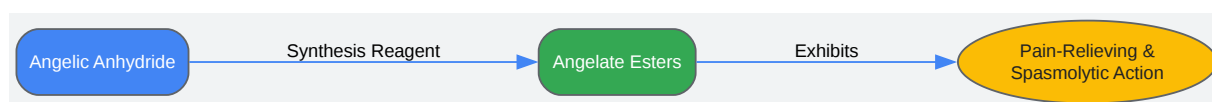
While direct studies on the biological activity of **Angelic Anhydride** are limited in the available literature, its significance lies in its role as a precursor to angelate esters. These esters are

known to be the active components responsible for the pain-relieving and spasmolytic actions of extracts from the butterbur plant (*Petasites hybridus*).

The anhydride functional group is highly reactive and can act as an acylating agent. In a biological context, this reactivity could lead to the acylation of various biomolecules, a mechanism that would need to be investigated to understand any direct biological effects of **Angelic Anhydride** itself.

Given its role in synthesizing biologically active esters, **Angelic Anhydride** is a molecule of interest for medicinal chemists and drug development professionals. The development of efficient and scalable syntheses of **Angelic Anhydride** is crucial for the production of these potentially therapeutic compounds.

DOT Diagram: Logical Relationship in Drug Development



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Caption: Role of **Angelic Anhydride** in synthesizing therapeutic angelate esters.

Conclusion

Angelic Anhydride, while not as extensively studied as its parent acid, holds a significant position as a chemical intermediate. Its history is intertwined with the discovery and investigation of angelic acid. The synthesis of **Angelic Anhydride** can be achieved through established methods for acid anhydride formation, providing a gateway to the production of biologically active angelate esters. For researchers and professionals in drug development, a thorough understanding of the synthesis and properties of **Angelic Anhydride** is essential for harnessing its potential in the creation of novel therapeutics. Further research into the direct biological activities of **Angelic Anhydride** and the optimization of its synthesis will be valuable contributions to the fields of organic chemistry and medicinal science.

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